

Technical Support Center: GSK205

Pharmacokinetics

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Compound of Interest

Compound Name: GSK205

Cat. No.: B2660447

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the half-life of **GSK205** in plasma and adipose tissues.

Frequently Asked Questions (FAQs)

Q1: What is the half-life of **GSK205** in plasma and adipose tissues?

A1: **GSK205** has a relatively short half-life of approximately 2 hours in both plasma and adipose tissues.^[1] This rapid clearance should be considered when designing experimental protocols, particularly for in vivo studies requiring sustained target engagement.

Quantitative Data Summary

For clarity, the reported half-life of **GSK205** is summarized in the table below.

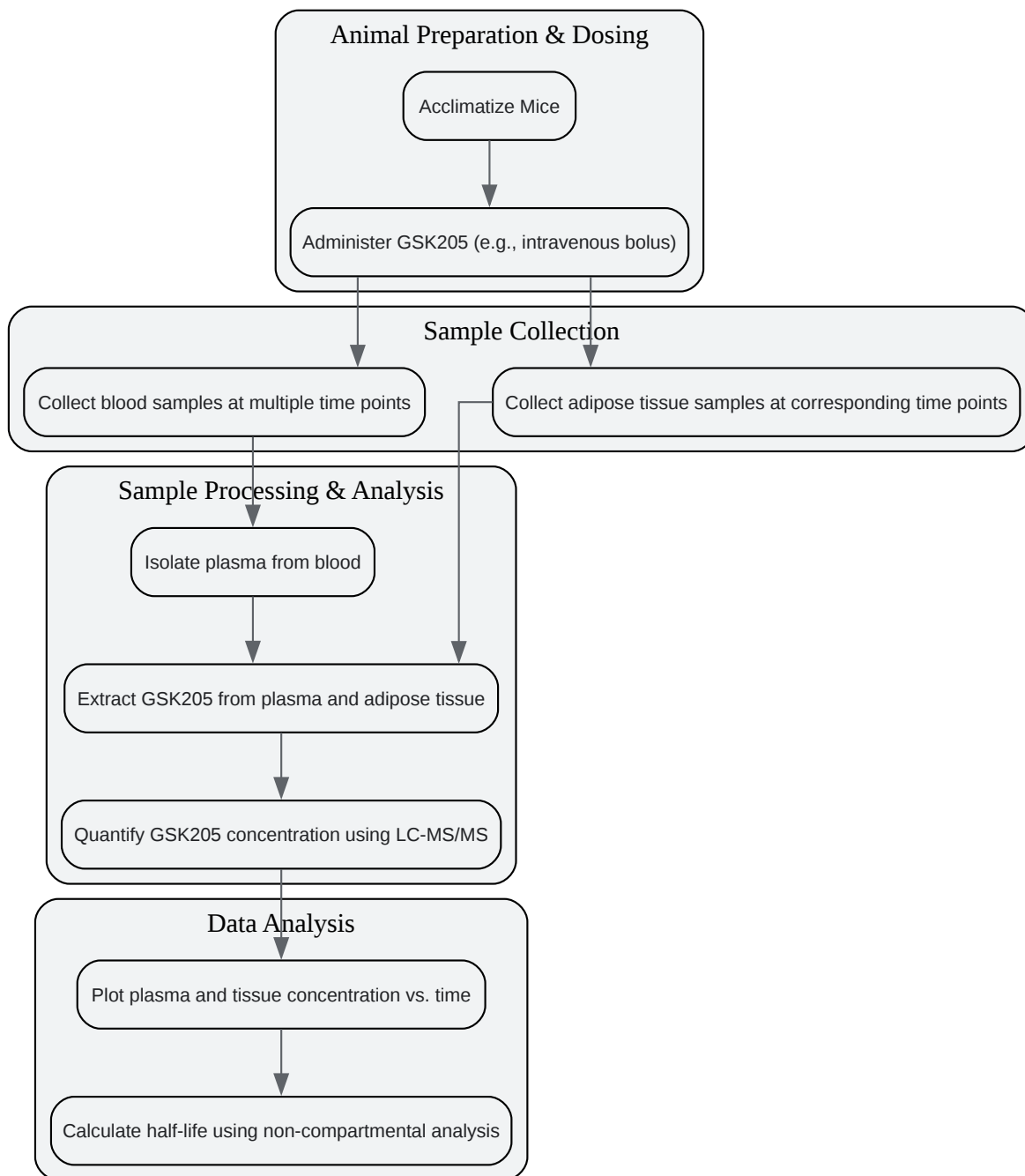
Tissue	Half-life (t _{1/2})
Plasma	~2 hours
Adipose Tissue	~2 hours

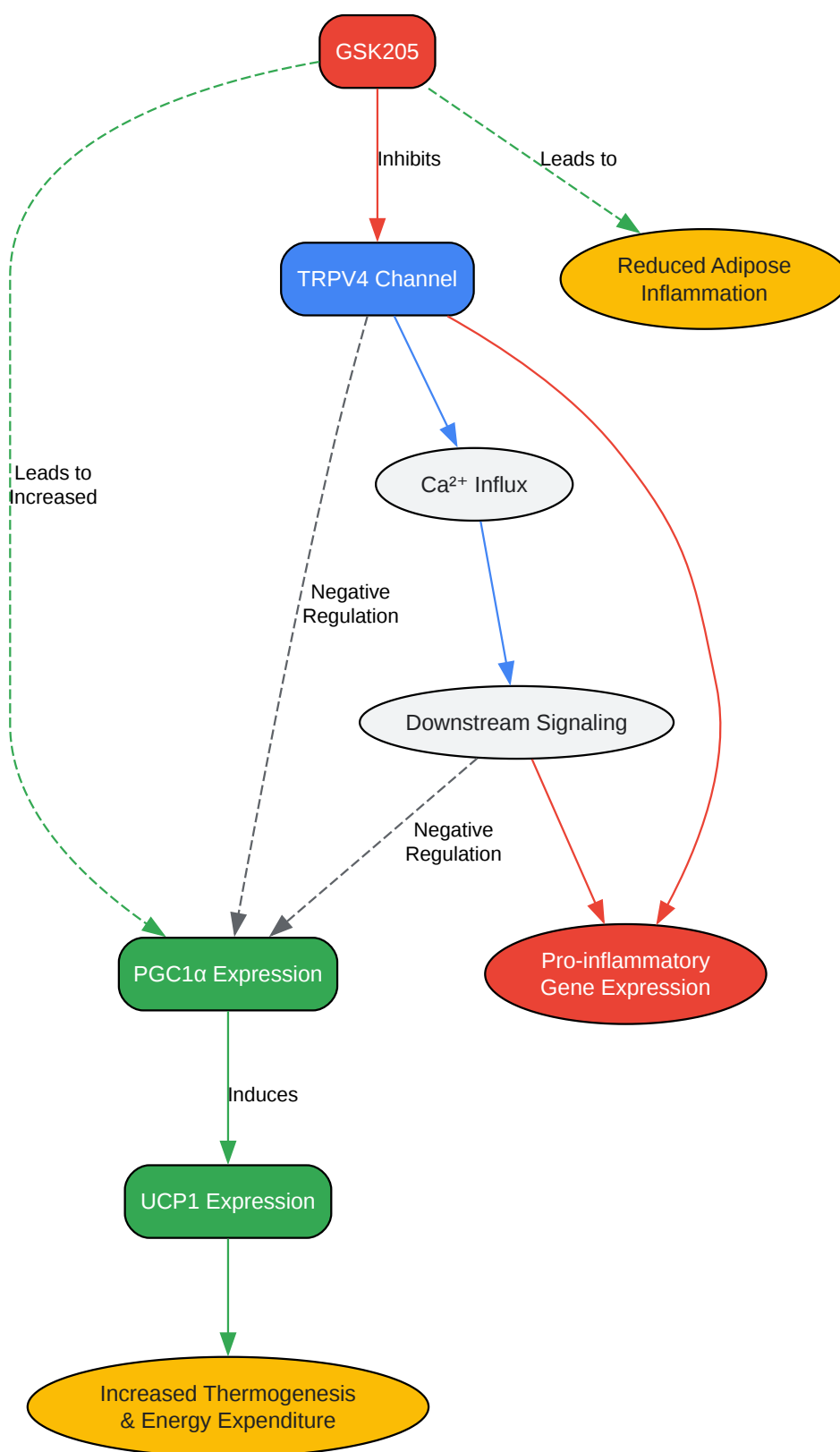
Experimental Protocols

Q2: How is the half-life of **GSK205** in plasma and adipose tissue determined experimentally in a mouse model?

A2: Determining the pharmacokinetic profile of **GSK205** involves a multi-step in vivo study. Below is a detailed methodology.

Experimental Workflow for **GSK205** Half-life Determination





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References

- 1. researchgate.net [researchgate.net]
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